

Personal protective equipment for handling 2-Chloro-5-fluoropyridine

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Compound of Interest

Compound Name: 2-Chloro-5-fluoropyridine

Cat. No.: B044960

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Essential Safety and Handling Guide for 2-Chloro-5-fluoropyridine

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **2-Chloro-5-fluoropyridine**, a key intermediate in pharmaceutical synthesis.^[1] Adherence to these procedures is critical for ensuring laboratory safety and operational integrity.

Physical and Chemical Properties

2-Chloro-5-fluoropyridine is a colorless to light yellow liquid with a distinct odor.^[1] It is a flammable liquid and vapor.^{[2][3]}

Property	Value
Molecular Formula	C5H3ClFN
Molecular Weight	131.54 g/mol
Boiling Point	147 °C ^[2]
Melting Point	19 °C ^{[2][4]}
Flash Point	42 °C (107.6 °F) - closed cup ^{[2][4]}
Density	1.297 g/mL at 25 °C ^[2]

Hazard Identification and Classification

This substance is classified as hazardous.[\[5\]](#) It is crucial to understand the associated risks before handling.

Hazard Classification	GHS Code	Signal Word
Flammable liquids (Category 3)	H226	Danger
Acute toxicity, oral (Category 4)	H302	Warning
Skin irritation (Category 2)	H315	Warning
Serious eye damage (Category 1)	H318	Danger
Specific target organ toxicity, single exposure (Respiratory tract irritation)	H335	Warning

Source:[\[3\]](#)[\[6\]](#)

Operational Plan: Step-by-Step Handling Procedures

Engineering Controls and Ventilation

- Fume Hood: Always handle **2-Chloro-5-fluoropyridine** inside a certified chemical fume hood to minimize inhalation exposure.[\[7\]](#)
- Ventilation: Ensure adequate general laboratory ventilation.[\[5\]](#)[\[8\]](#)[\[9\]](#)
- Safety Equipment: An eyewash station and safety shower must be readily accessible and in close proximity to the workstation.[\[5\]](#)[\[7\]](#)

Personal Protective Equipment (PPE)

A comprehensive PPE regimen is mandatory.

PPE Category	Specification	Rationale
Eye and Face Protection	Safety glasses with side shields or chemical splash goggles. A face shield is recommended if there is a splash hazard.	Protects against splashes that can cause serious eye damage. [9]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene). [10] Gloves must be inspected for integrity before each use. [8][9]	Prevents skin contact, which can cause irritation and toxicity. [2]
Body Protection	A flame-retardant lab coat or chemical-resistant apron. For larger quantities, a complete chemical-resistant suit may be necessary. [9]	Protects against skin contact and contamination of personal clothing.
Respiratory Protection	If engineering controls are insufficient or during a spill, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors. [5] [9]	Prevents respiratory tract irritation from inhaling vapors. [3]

Chemical Handling and Storage

- Grounding: Ground and bond containers and receiving equipment to prevent static discharge, which can ignite flammable vapors.[\[2\]\[5\]](#)
- Tools: Use non-sparking tools.[\[5\]\[8\]](#)
- Storage: Store in a cool, dry, well-ventilated area away from heat, sparks, and open flames. [\[5\]\[8\]\[9\]](#) Keep containers tightly closed.[\[2\]\[5\]\[8\]\[9\]](#)
- Incompatible Materials: Avoid contact with strong oxidizing agents and strong acids.[\[5\]](#)

Accidental Release Measures

- Small Spills: Absorb with inert, non-combustible material (e.g., sand, vermiculite) and place in a sealed container for disposal.[11]
- Large Spills: Evacuate the area. Wear full protective equipment, including respiratory protection. Contain the spill and prevent it from entering drains.[9]
- Ignition Sources: Remove all sources of ignition from the spill area.[8][9]

Disposal Plan: Step-by-Step Waste Management

Proper disposal is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Collection

- Containers: Collect waste **2-Chloro-5-fluoropyridine** and contaminated materials in clearly labeled, sealed, and compatible containers.
- Segregation: Do not mix with other waste streams unless explicitly permitted.

Disposal Method

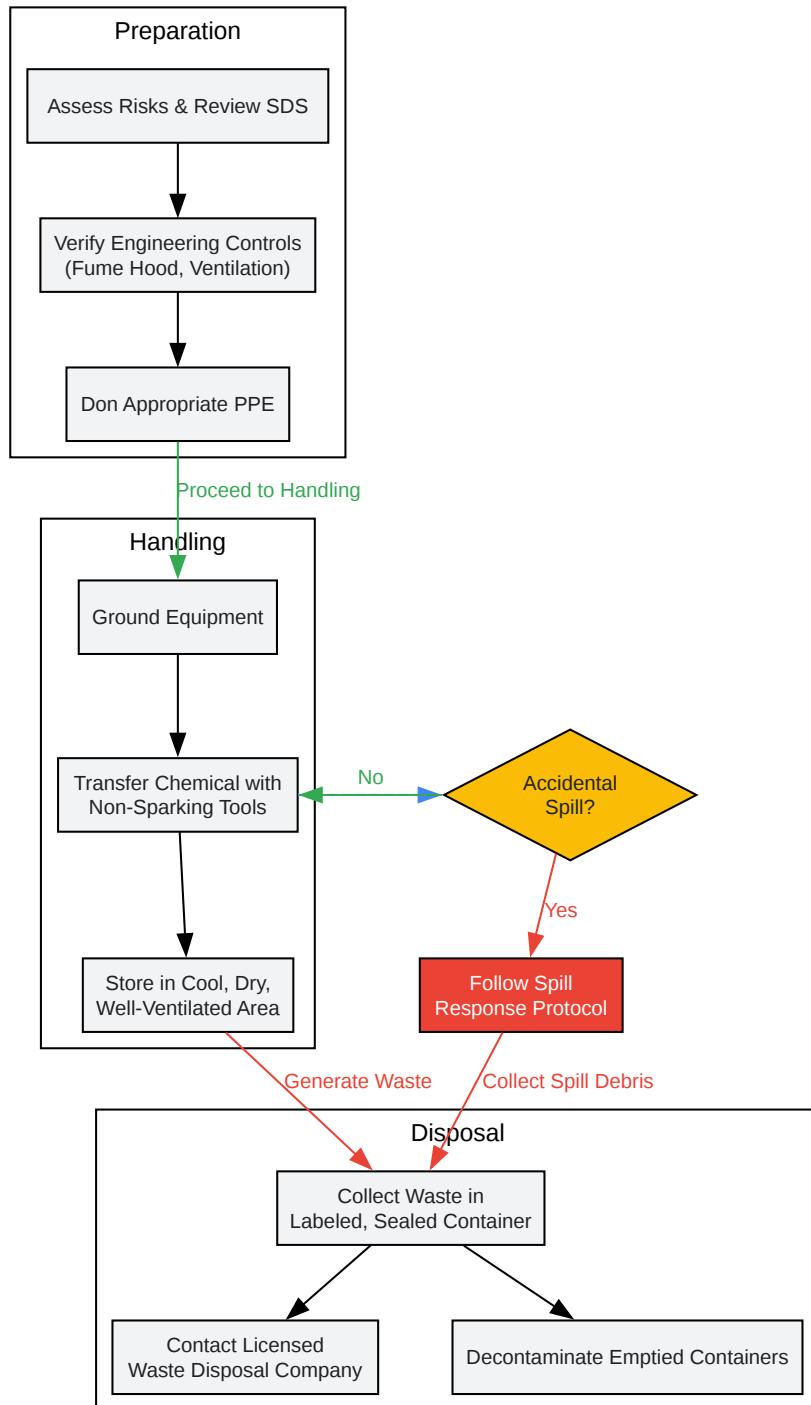
- Licensed Disposal Company: All waste must be disposed of through a licensed chemical waste disposal company.[12]
- Incineration: Controlled incineration with flue gas scrubbing is a suitable disposal method.[8]
- Environmental Precaution: Do not allow the chemical to enter drains or sewer systems.[8]

Contaminated Packaging

- Rinsing: Containers can be triple-rinsed with an appropriate solvent. The rinsate should be collected as hazardous waste.
- Disposal: After proper decontamination, the packaging can be offered for recycling or disposed of in a sanitary landfill.[8]

Handling and Disposal Workflow

Workflow for Handling and Disposal of 2-Chloro-5-fluoropyridine



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